

Handling and storage procedures for 3,3-Dimethylbutanenitrile in the lab

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Compound of Interest

Compound Name: *3,3-Dimethylbutanenitrile*

Cat. No.: *B1195502*

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Application Notes and Protocols for 3,3-Dimethylbutanenitrile

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed handling, storage, and safety protocols for **3,3-Dimethylbutanenitrile** (CAS No. 3302-16-7), a key intermediate in pharmaceutical and agrochemical synthesis.

Overview and Properties

3,3-Dimethylbutanenitrile, also known as tert-butylacetonitrile, is a branched-chain nitrile. It is a colorless liquid at room temperature with a characteristic odor.^[1] Its unique structural features make it a valuable building block in organic synthesis. The nitrile group can undergo various transformations, including hydrolysis to carboxylic acids and reduction to primary amines, providing pathways to diverse molecular architectures.^[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3,3-Dimethylbutanenitrile** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₁ N	[1] [2]
Molecular Weight	97.16 g/mol	[1] [3]
Appearance	Colorless liquid	[1]
Odor	Characteristic	[1]
Melting Point	32.5 °C (305.7 K)	[4]
Boiling Point	Not explicitly found	
Solubility	Soluble in organic solvents, limited solubility in water. [1]	
InChI	1S/C6H11N/c1-6(2,3)4-5-7/h4H2,1-3H3	[1] [3]
SMILES	CC(C)(C)CC#N	[1] [3]

Health and Safety Information

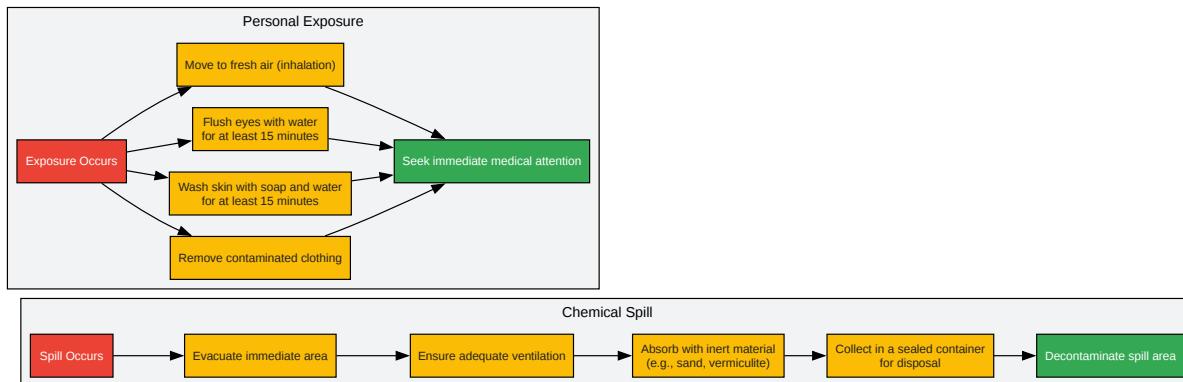
3,3-Dimethylbutanenitrile is a combustible liquid and is harmful if swallowed, in contact with skin, or if inhaled. It causes skin and serious eye irritation and may cause respiratory irritation.

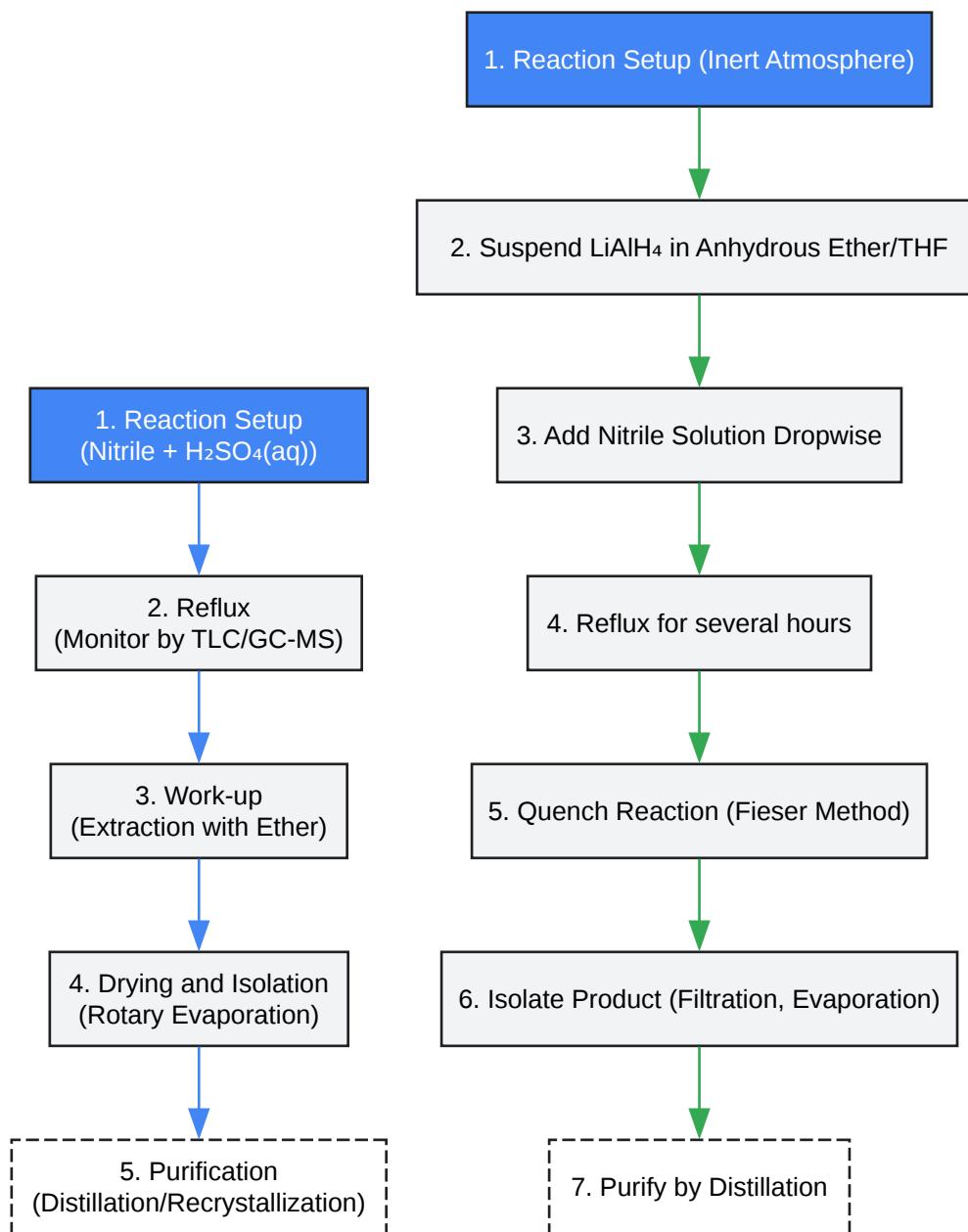
Hazard Identification and Personal Protective Equipment (PPE)

Hazard	GHS Classification	Recommended Personal Protective Equipment
Flammability	Combustible liquid	Flame-retardant clothing, stored away from ignition sources.
Acute Toxicity (Oral)	Harmful if swallowed	Do not eat, drink, or smoke when handling. Wash hands thoroughly after handling.
Acute Toxicity (Dermal)	Harmful in contact with skin	Chemical-resistant gloves (e.g., nitrile), lab coat.
Acute Toxicity (Inhalation)	Harmful if inhaled	Use in a well-ventilated area or with a fume hood. Respiratory protection may be required for high concentrations.
Skin Corrosion/Irritation	Causes skin irritation	Chemical-resistant gloves, lab coat.
Eye Damage/Irritation	Causes serious eye irritation	Safety glasses with side shields or chemical goggles.
Specific Target Organ Toxicity	May cause respiratory irritation	Use in a well-ventilated area or with a fume hood.

Emergency Procedures

A logical workflow for handling spills and exposures is outlined below.



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References

- 1. CAS 3302-16-7: 3,3-dimethylbutanenitrile | CymitQuimica [cymitquimica.com]
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- 3. 3,3-Dimethylbutanenitrile AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
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